

molecular structure and IUPAC name of Methyl 4-amino-3-iodobenzoate

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Compound of Interest

Compound Name: Methyl 4-amino-3-iodobenzoate

Cat. No.: B009237

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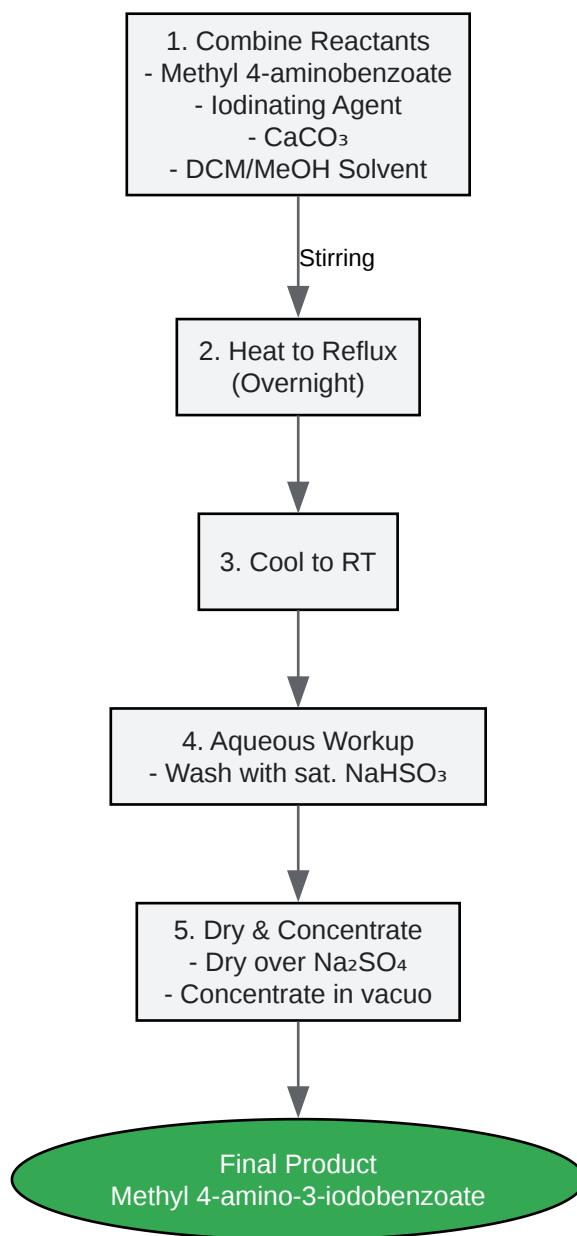
Compound Identification and Molecular Structure

Methyl 4-amino-3-iodobenzoate is a substituted aromatic compound belonging to the benzoate ester class.^[1] Its structure features a benzene ring functionalized with an amino group (-NH₂), an iodine atom (-I), and a methyl ester group (-COOCH₃). The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **methyl 4-amino-3-iodobenzoate**.^[1]

The strategic placement of these functional groups—an electron-donating amino group and an electron-withdrawing methyl ester, ortho and para to each other, with a bulky iodine atom adjacent to the amine—confers a unique reactivity profile, making it a valuable building block in organic synthesis.

Key Identifiers:

- CAS Number: 19718-49-1^{[1][2][3]}
- Molecular Formula: C₈H₈INO₂^{[1][2][3]}
- InChI Key: MRLVFVTVXSKAMX-UHFFFAOYSA-N^[1]



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References

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- 2. Methyl 4-amino-3-iodobenzoate CAS#: 19718-49-1 [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
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